

Unveiling the Sensory Signature of 8-Nonen-2-one: A Technical Guide

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Compound of Interest

Compound Name: 8-Nonen-2-one

Cat. No.: B1328785

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth exploration of the olfactory properties and odor profile of **8-Nonen-2-one** (CAS No. 5009-32-5), a ketone with significance in the flavor and fragrance industries, as well as in chemical ecology as a semiochemical. This document collates available quantitative data, details relevant experimental methodologies, and visualizes the underlying biochemical signaling pathways involved in its perception. The information presented is intended to serve as a valuable resource for researchers and professionals engaged in sensory science, chemical analysis, and drug development.

Introduction

8-Nonen-2-one is an organic compound with the molecular formula C₉H₁₆O.^[1] Structurally, it is a nine-carbon aliphatic ketone with a double bond between the eighth and ninth carbon atoms.^[1] Its unique molecular architecture contributes to its distinct olfactory characteristics, which are of interest in various scientific and commercial fields. This guide aims to provide a comprehensive technical overview of its olfactory properties, the methods used to determine them, and the biological mechanisms of their perception.

Olfactory Properties of 8-Nonen-2-one

The olfactory characteristics of a volatile compound are defined by its odor profile and its odor threshold, which is the minimum concentration at which the compound can be detected by the human olfactory system.

Odor Profile

The odor of **8-Nonen-2-one** is consistently described as having fruity and baked characteristics.^{[1][2][3][4][5][6]} This combination of notes makes it a valuable ingredient in the formulation of flavors and fragrances. A more detailed breakdown of its odor profile is provided in the table below.

Table 1: Odor Profile Descriptors for **8-Nonen-2-one**

Odor Descriptor	Source(s)
Fruity	[1][3][4]
Baked	[2][3][4][6][7]

Note: The odor profile is often evaluated by a trained sensory panel under controlled conditions.

Quantitative Olfactory Data

Precise, experimentally determined odor threshold data for **8-Nonen-2-one** is not readily available in the public domain. However, data for the closely related saturated ketone, 2-nonanone, suggests a low odor detection threshold. Studies with squirrel monkeys and pigtail macaques have shown olfactory detection thresholds for 2-nonanone to be below 1 part per billion (ppb). While not directly transferable, this suggests that **8-Nonen-2-one** is also likely to be a potent odorant with a low detection threshold.

Other relevant physicochemical properties that influence its volatility and olfactory perception are summarized in the following table.

Table 2: Physicochemical and Olfactory-Related Properties of **8-Nonen-2-one**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O	[1]
Molecular Weight	140.22 g/mol	[1]
CAS Number	5009-32-5	
Appearance	Colorless liquid	[1]
Vapor Pressure	0.145 mm/Hg @ 25.00 °C	[5]
Solubility in Water	528.1 mg/L @ 25 °C (estimated)	[1]
logP (o/w)	2.52 - 2.607 (estimated)	[1][5]

Experimental Protocols for Olfactory Analysis

The characterization of the olfactory properties of a compound like **8-Nonen-2-one** involves a combination of analytical and sensory evaluation techniques.

Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds in a sample that contribute to its overall aroma.

Methodology:

- **Sample Preparation:** A solution of **8-Nonen-2-one** in a suitable solvent (e.g., ethanol or diethyl ether) is prepared. For complex matrices, volatile compounds are extracted using methods like solid-phase microextraction (SPME) or solvent-assisted flavor evaporation (SAFE).
- **Gas Chromatographic Separation:** The sample is injected into a gas chromatograph, where individual volatile compounds are separated based on their boiling points and interactions with the stationary phase of the GC column.
- **Olfactometric Detection:** The effluent from the GC column is split into two paths. One path leads to a conventional detector (e.g., a mass spectrometer or flame ionization detector) for

chemical identification and quantification. The other path is directed to a sniffing port, where a trained sensory panelist (assessor) sniffs the eluting compounds and records the odor descriptors and their intensity at specific retention times.

- Data Analysis: The data from the chemical detector and the sensory panel are combined to create an aromagram, which links specific chemical compounds to their perceived odors.

Caption: Workflow of Gas Chromatography-Olfactometry (GC-O) Analysis.

Sensory Panel Evaluation for Odor Threshold Determination

The determination of the odor threshold is typically conducted using a trained sensory panel and standardized methods.

Methodology (Ascending Forced-Choice Method):

- Panelist Selection and Training: A panel of 8-12 individuals is selected based on their olfactory acuity and trained to recognize the specific odor of **8-Nonen-2-one**.
- Sample Preparation: A series of dilutions of **8-Nonen-2-one** in an odorless medium (e.g., purified water or air) is prepared in ascending order of concentration.
- Presentation: In each trial, the panelist is presented with three samples (triangular test), two of which are blanks (odorless medium) and one contains a specific concentration of **8-Nonen-2-one**. The panelist's task is to identify the sample that is different.
- Threshold Calculation: The lowest concentration at which a panelist can reliably detect the presence of the odorant is recorded as their individual threshold. The group's odor threshold is then calculated as the geometric mean of the individual thresholds.

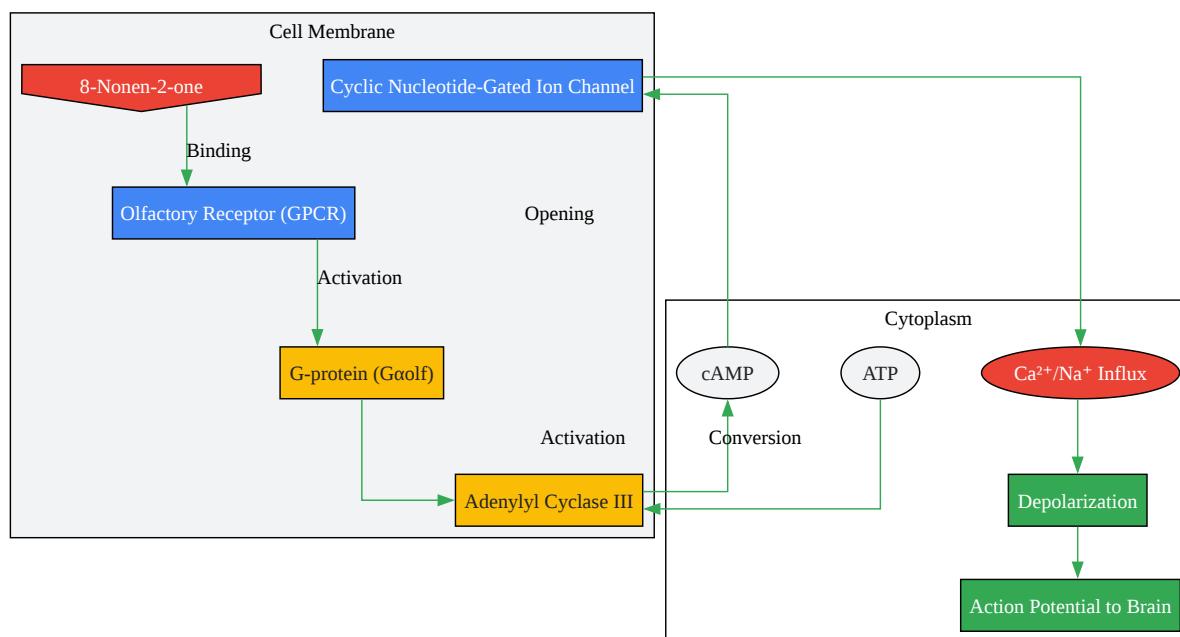
Signaling Pathways in Olfactory Perception

The perception of **8-Nonen-2-one**'s odor is initiated by its interaction with olfactory receptors in the nasal cavity, triggering a cascade of biochemical events that result in a neural signal being sent to the brain. While the specific receptors for **8-Nonen-2-one** have not been definitively identified, the general mechanism of olfactory signal transduction is well-established.

Furthermore, **8-Nonen-2-one** is known to act as a pheromone in certain insect species, where it elicits specific behavioral responses through a similar, yet distinct, signaling pathway.

Vertebrate Olfactory Signal Transduction

In vertebrates, olfactory receptors (ORs) are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons. Studies have shown that human olfactory receptors hOR52D1 and hOR1G1 are activated by related aliphatic ketones like 2- and 3-nonenone, suggesting that **8-Nonen-2-one** likely activates a similar subset of ORs.

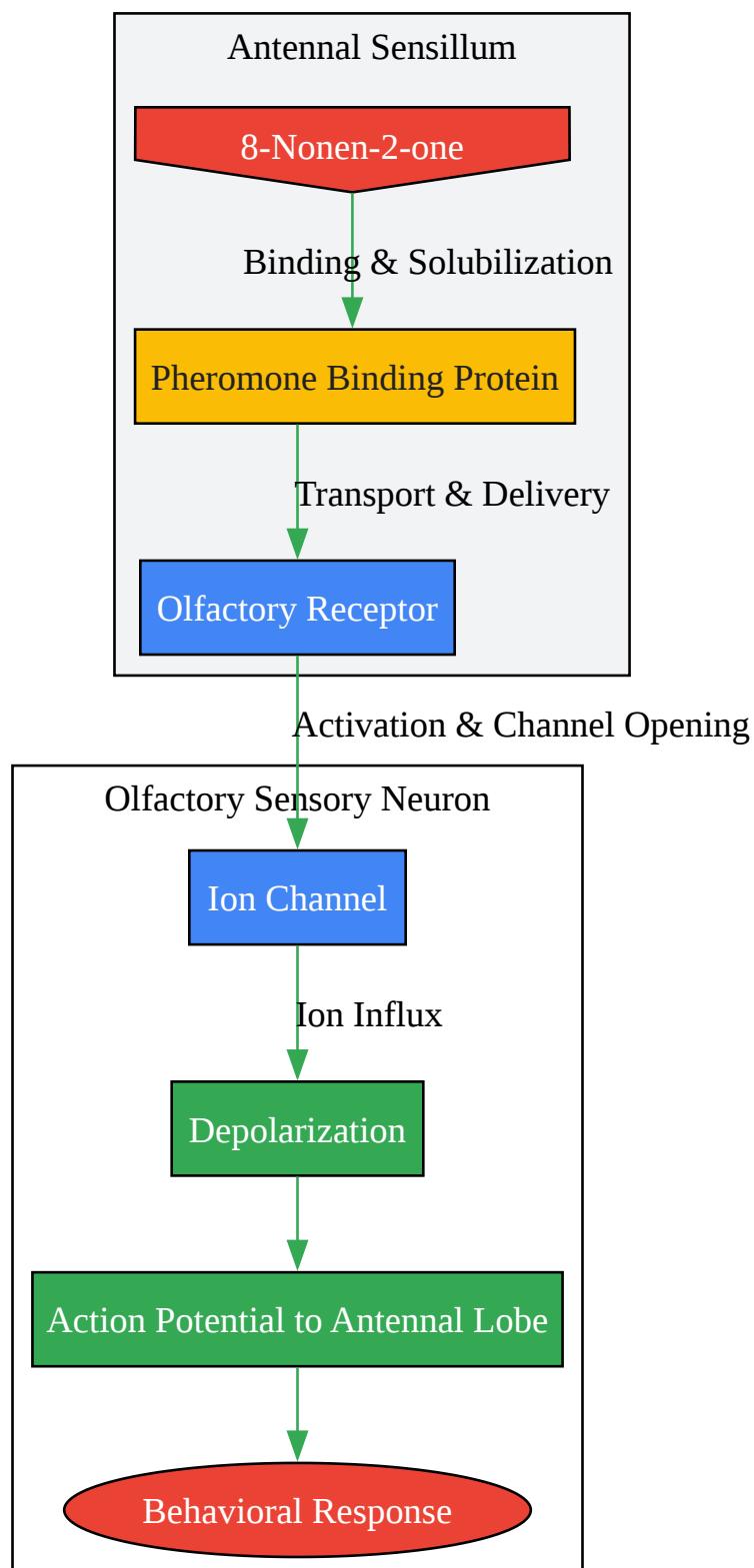


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Caption: Vertebrate Olfactory Signal Transduction Pathway.

Insect Pheromone Signaling

8-Nonen-2-one has been identified as a component of the alarm pheromone of the Asian hornet (*Vespa velutina*) and is also utilized in the chemical communication of the mold mite (*Tyrophagus putrescentiae*). In insects, pheromone reception also involves olfactory receptors located on the antennae, which are often highly specific to the pheromone molecule. The binding of the pheromone triggers a neuronal signal that leads to a specific behavioral response, such as aggression or aggregation.



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Caption: Generalized Insect Pheromone Reception Pathway.

Conclusion

8-Nonen-2-one possesses a distinct and pleasant "fruity" and "baked" odor profile, making it a compound of significant interest. While precise quantitative data for its odor threshold remains an area for further investigation, its structural similarity to other potent ketones suggests a low detection level. The methodologies of Gas Chromatography-Olfactometry and sensory panel evaluations are crucial for the detailed characterization of its olfactory properties. The perception of **8-Nonen-2-one** is mediated by well-understood, yet complex, signaling pathways in both vertebrates and insects, highlighting its dual role as a flavor/fragrance component and a semiochemical. This guide provides a foundational understanding for professionals in related fields and underscores the need for continued research to fully elucidate the sensory and biological impact of this versatile molecule.

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